Synthesis of 2-Bromo-3-methylfuran: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*2-Bromo-3-methylfuran*
CAS No.:	*64230-60-0*
Cat. No.:	*B1590885*

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Abstract: This document provides an in-depth technical guide for the synthesis of **2-bromo-3-methylfuran** from 3-methylfuran. **2-Bromo-3-methylfuran** is a valuable heterocyclic intermediate in the development of pharmaceutical agents and other fine chemicals. This guide is intended for researchers, chemists, and drug development professionals, offering a detailed exploration of the underlying chemical principles, a step-by-step experimental protocol, and critical safety information. We delve into the regioselectivity of the electrophilic bromination of 3-methylfuran, justify the selection of N-Bromosuccinimide (NBS) as the preferred brominating agent, and provide a self-validating protocol for synthesis, purification, and characterization.

Theoretical Foundation: Regioselectivity in Furan Bromination

The synthesis of **2-bromo-3-methylfuran** is achieved through the electrophilic aromatic substitution of 3-methylfuran. The furan ring is an electron-rich aromatic system, making it highly susceptible to attack by electrophiles.[1] The inherent reactivity and the presence of a directing group (the methyl group) necessitate a carefully controlled approach to achieve the desired regioselectivity.

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Mechanism and Directing Effects

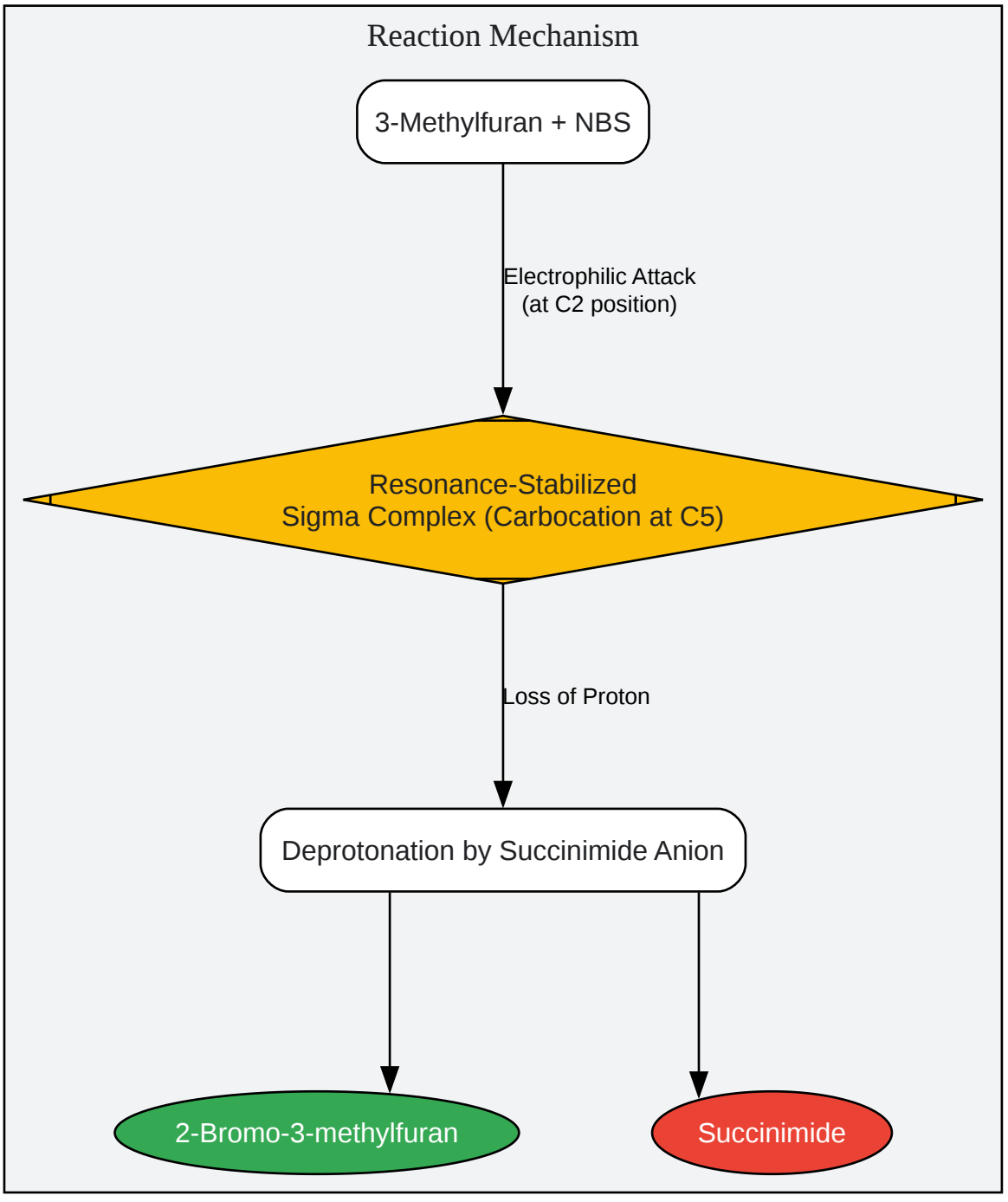
The bromination of 3-methylfuran proceeds via an electrophilic aromatic substitution mechanism. The key to this synthesis is controlling where the bromine electrophile adds to the furan ring. The furan ring has two distinct positions for substitution: C2/C5 (alpha to the oxygen) and C3/C4 (beta to the oxygen). The positions alpha to the oxygen (C2 and C5) are significantly more reactive due to the ability of the oxygen atom's lone pairs to stabilize the intermediate carbocation (sigma complex) through resonance.[1]

The methyl group at the C3 position is a weak activating group and directs electrophiles to the ortho (C2) and para (C5) positions. In this case:

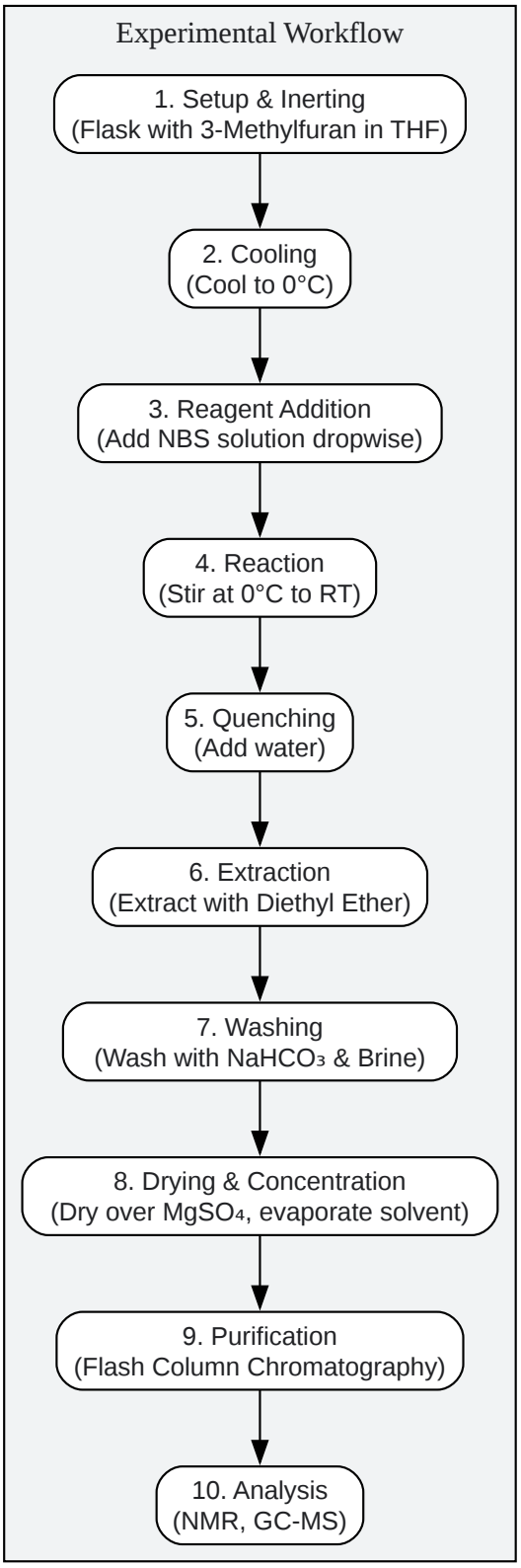
- Attack at C2: The resulting carbocation is stabilized by both the adjacent oxygen atom and the inductive effect of the methyl group. This is the most favored pathway.
- Attack at C5: This position is also activated (para to the methyl group). However, the C2 position is generally more reactive in furans.
- Attack at C4: This position is sterically hindered by the adjacent methyl group and lacks the strong resonance stabilization from the oxygen, making it the least likely site of attack.

Therefore, the monobromination of 3-methylfuran overwhelmingly yields **2-bromo-3-methylfuran** as the major product due to the formation of the most stable intermediate carbocation.[1]

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- 1. The monobromination of 3 -methylfuran gives only one product. What is its.. [askfilo.com]
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